

Application Notes and Protocols for Inducing Ternary Complex Formation with AP1867

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Compound of Interest

Compound Name: AP1867-3-(aminoethoxy)

Cat. No.: B10824621

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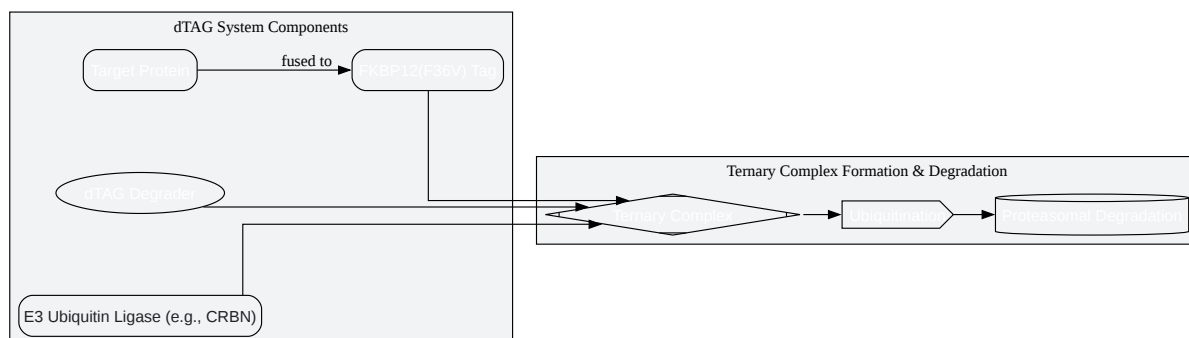
Introduction

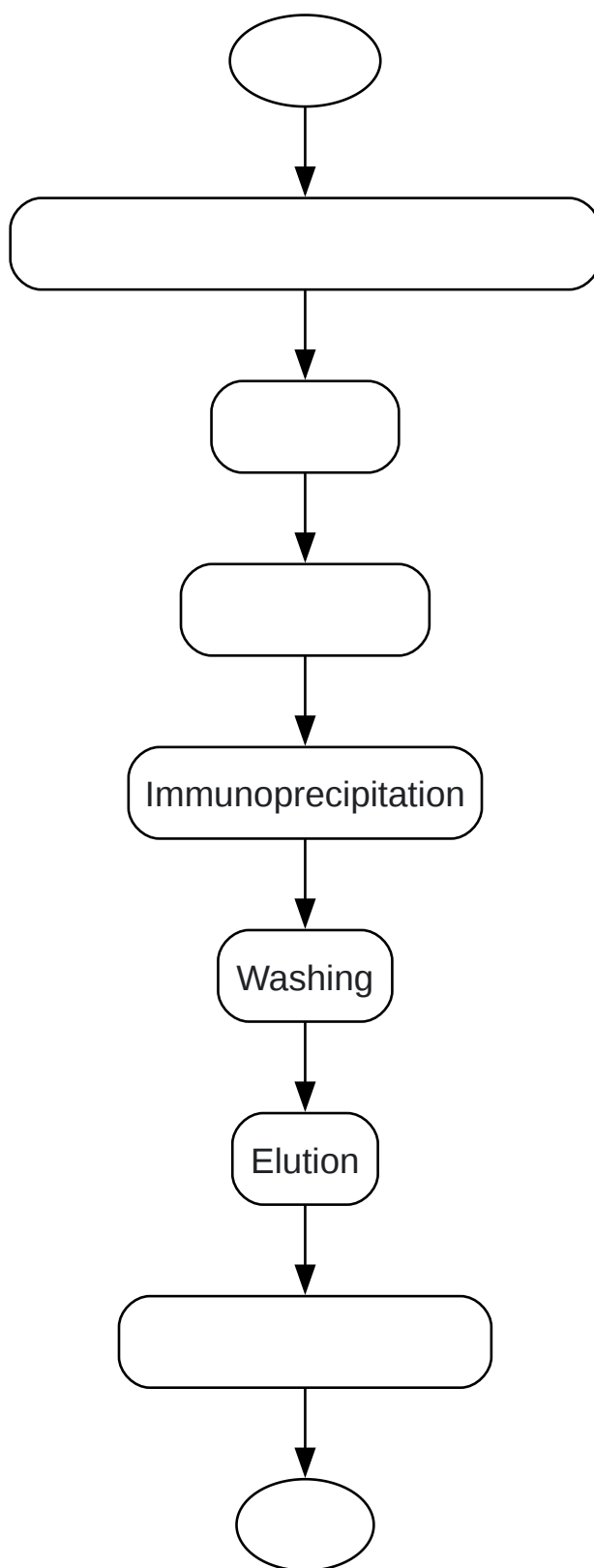
Chemically induced dimerization (CID) is a powerful technique to control protein-protein interactions in a temporal and dose-dependent manner. AP1867 is a synthetic ligand designed to specifically interact with a mutant form of the FKBP12 protein, FKBP12(F36V). This specific interaction forms the basis of the dTAG (degradation tag) system, a versatile platform for targeted protein degradation. In the dTAG system, a protein of interest (POI) is fused with the FKBP12(F36V) tag. A heterobifunctional molecule, which includes AP1867 or a derivative, is then used to recruit an E3 ubiquitin ligase to the FKBP12(F36V)-tagged POI, forming a ternary complex. This proximity induces the ubiquitination and subsequent proteasomal degradation of the target protein. These application notes provide an overview and detailed protocols for inducing and analyzing ternary complex formation using AP1867-based compounds.

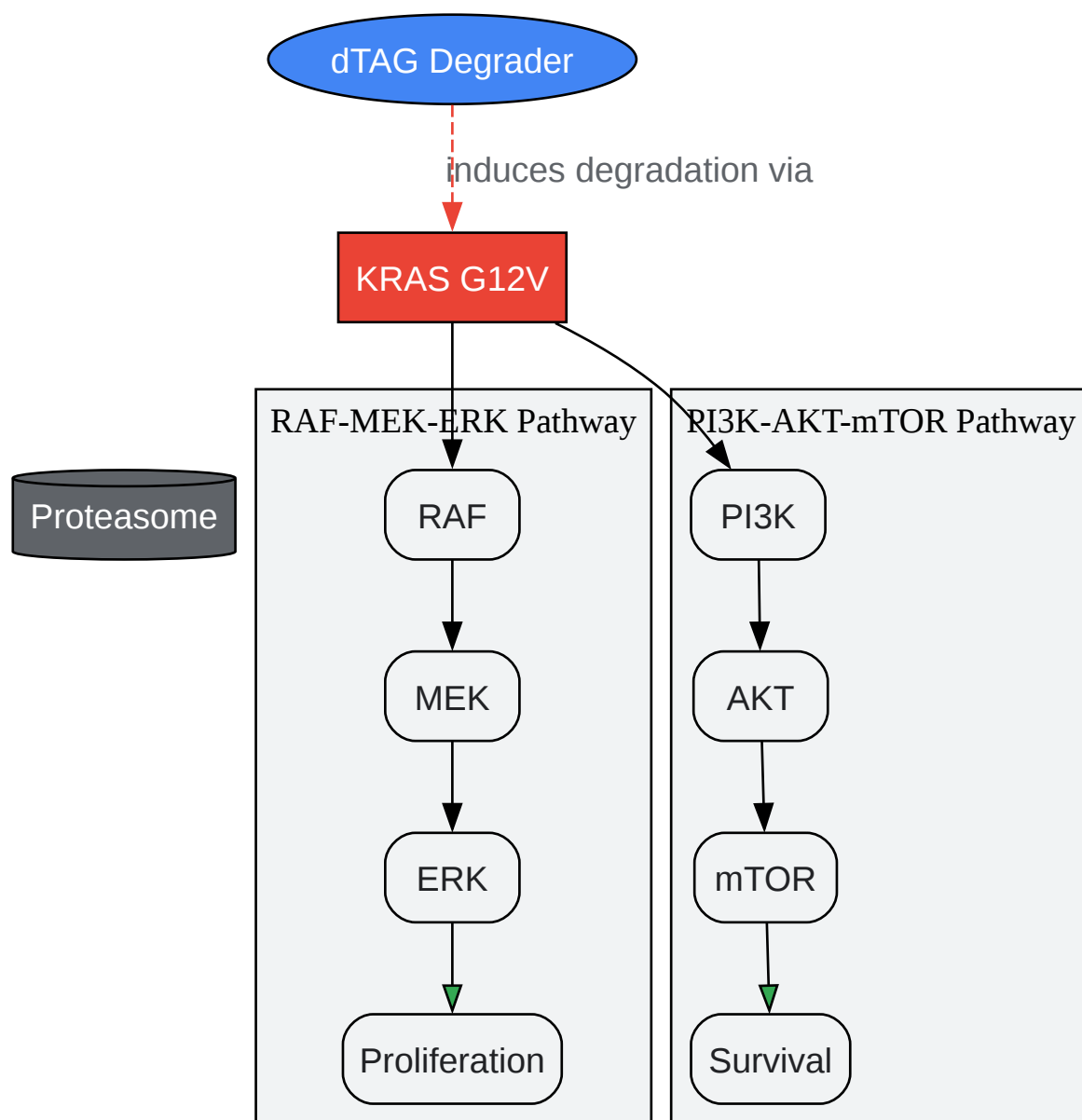
Principle of AP1867-Mediated Ternary Complex Formation

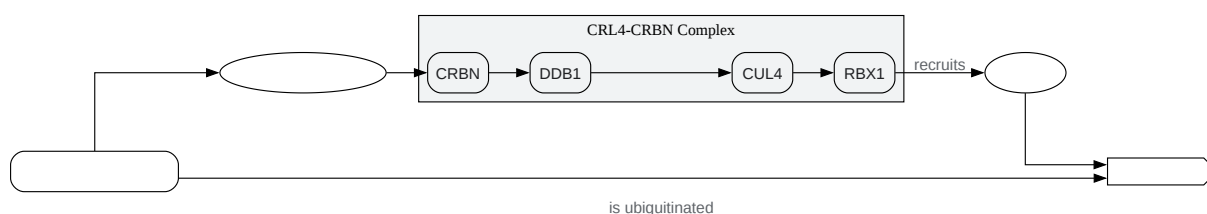
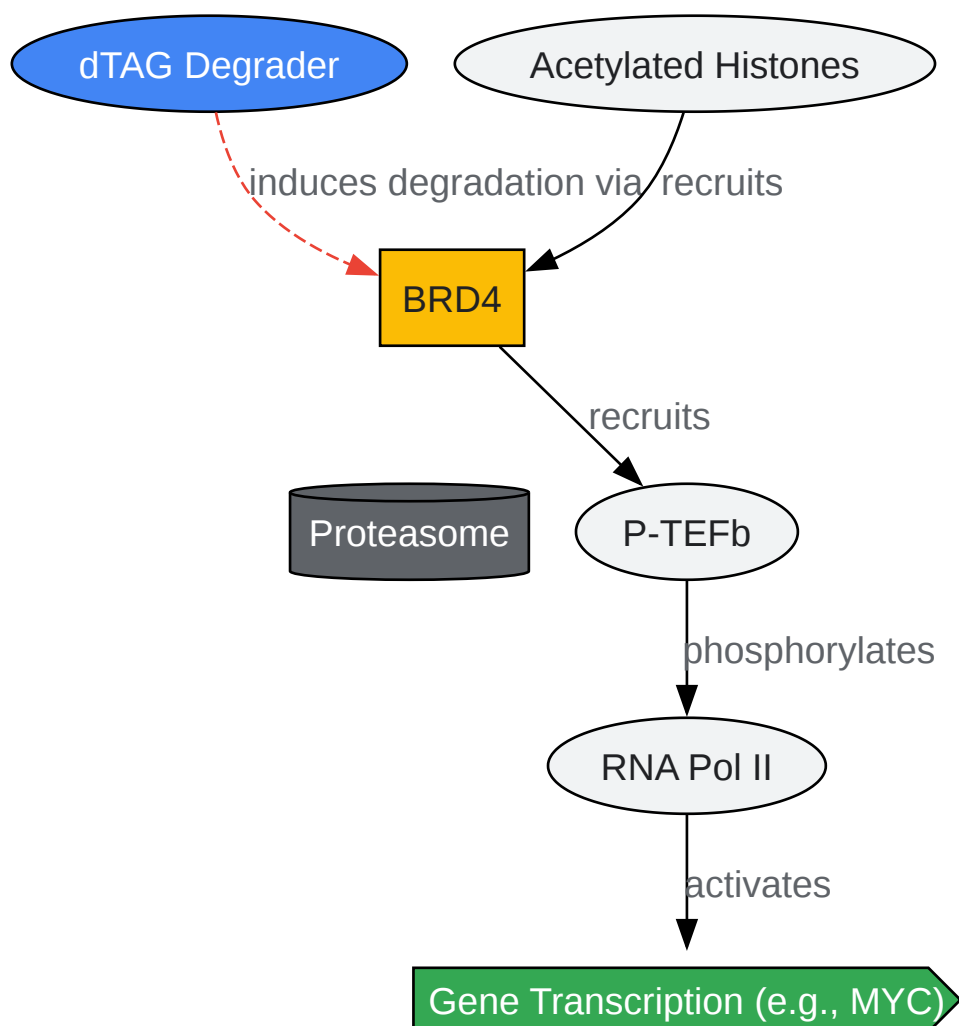
The dTAG system leverages the high-affinity and specific binding of an AP1867 derivative to the engineered FKBP12(F36V) protein. The AP1867 moiety is connected via a chemical linker to a ligand that binds to an E3 ubiquitin ligase, such as Cereblon (CRBN) or VHL. This bifunctional molecule acts as a molecular bridge, bringing the FKBP12(F36V)-tagged target protein into close proximity with the E3 ligase machinery. This induced proximity facilitates the

transfer of ubiquitin from the E2 conjugating enzyme to the target protein, marking it for degradation by the 26S proteasome.









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